

Application Notes and Protocols for Indium-110

Experiments: Dosimetry and Radiation Safety

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Compound of Interest

Compound Name: *Indium-110*

CAS No.: *14133-75-6*

Cat. No.: *B1235001*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed dosimetry data, radiation safety protocols, and experimental guidelines for the safe and effective use of **Indium-110** (^{110}In) and its isomer **Indium-110m** ($^{110\text{m}}\text{In}$) in a research environment. Adherence to these protocols is crucial for minimizing radiation exposure and ensuring regulatory compliance.

Dosimetry of Indium-110 and Indium-110m

Indium-110 and its metastable state, **Indium-110m**, are positron-emitting radionuclides, making them valuable for research applications, particularly in the development of novel radiopharmaceuticals for Positron Emission Tomography (PET) imaging. Accurate dosimetry is essential for assessing and managing the radiation doses to personnel conducting these experiments.

Decay Characteristics

A thorough understanding of the decay characteristics of ^{110}In and $^{110\text{m}}\text{In}$ is fundamental to radiation safety and dosimetry. Both radionuclides decay to stable Cadmium-110 (^{110}Cd) via a

combination of positron emission (β^+) and electron capture (EC). This decay process is accompanied by the emission of gamma (γ) rays, characteristic X-rays, and annihilation photons.

Table 1: Principal Decay Characteristics of **Indium-110** and **Indium-110m**

Property	Indium-110	Indium-110m
Half-life ($T_{1/2}$)	4.92(8) hours[1]	69.1(5) minutes[2]
Decay Mode	100% EC/ β^+ [1]	100% EC/ β^+ [2]
Major Gamma Ray Energies (keV) and Intensities (%)	657.7 (97.6%)707.0 (23.9%)884.7 (70.1%)937.5 (66.0%)	645.7 (2.4%)763.9 (1.8%)884.7 (0.9%)
Maximum Positron Energy (MeV)	1.56	2.22
Daughter Nuclide	^{110}Cd (Stable)	^{110}Cd (Stable)

Note: The decay data is sourced from internationally recognized databases and should be used for all dosimetry and shielding calculations.

Dose Coefficients

Dose coefficients are essential for calculating the effective dose to individuals from both internal and external exposure to radionuclides. These coefficients are published by the International Commission on Radiological Protection (ICRP).

Internal radiation exposure occurs if ^{110}In is inhaled or ingested. The committed effective dose per unit intake (Sv/Bq) is provided in ICRP Publication 119.[2] Different absorption types (F: Fast, M: Medium) are considered for inhalation, reflecting the rate at which the radionuclide is absorbed from the respiratory tract into the bloodstream.

Table 2: Committed Effective Dose Coefficients for **Indium-110** and **Indium-110m**

Radionuclide	Route of Intake	Absorption Type	Committed Effective Dose Coefficient (Sv/Bq)
Indium-110	Inhalation	F	1.2E-10[2]
M	1.4E-10[2]		
Ingestion	-	1.1E-09[3]	
Indium-110m	Inhalation	F	Not specified in ICRP 119
M	Not specified in ICRP 119		
Ingestion	-	Not specified in ICRP 119	

Note: For **Indium-110m**, in the absence of specific data, it is prudent to use the more conservative dose coefficients of **Indium-110** for initial safety assessments.

External radiation exposure arises from being in proximity to a source of ^{110}In . The primary contributors to external dose are gamma rays and annihilation photons. Dose rate coefficients for various exposure scenarios are provided in ICRP Publication 144 and its supplementary data.

Table 3: External Dose Rate Coefficients for **Indium-110**

Exposure Scenario	Dose Rate Coefficient
Air Submersion (Sv/s per Bq/m ³)	Data not yet available in publicly accessible ICRP supplementary materials.
Ground Contamination (Sv/s per Bq/m ²)	Data not yet available in publicly accessible ICRP supplementary materials.

Note: In the absence of specific external dose rate coefficients for **Indium-110**, a conservative approach is to perform direct dose rate measurements at the working distance using a

calibrated survey meter.

Radiation Safety Protocols

A robust radiation safety program is mandatory when working with ^{110}In . The following protocols are based on the principles of ALARA (As Low As Reasonably Achievable) and are designed to minimize both internal and external radiation exposure.

Shielding

Effective shielding is critical for reducing exposure to the high-energy gamma emissions of ^{110}In . The choice and thickness of shielding material depend on the activity of the source and the duration of the experimental procedures.

Table 4: Half-Value Layers (HVL) for Prominent **Indium-110** Gamma Emissions

Emitted Photon Energy (keV)	Shielding Material	Linear Attenuation Coefficient (cm^{-1})	Half-Value Layer (HVL) (cm)
657.7	Lead	1.24	0.56
657.7	Concrete	0.16	4.33

Note: The HVL is the thickness of material required to reduce the radiation intensity by half.^[4] Approximately 7 HVLs are needed to reduce the radiation intensity to less than 1% of its original value. Calculations are based on data from the NIST XCOM database.

Recommendations:

- All stock solutions and significant quantities of ^{110}In should be stored in lead pigs or behind lead brick shielding.
- Experimental work should be conducted behind appropriate shielding, such as lead-lined fume hoods or benchtop shields.
- Use tongs and other remote handling tools to increase the distance from the radioactive source.

Personal Protective Equipment (PPE) and Monitoring

Appropriate PPE and personnel monitoring are essential for preventing contamination and tracking radiation dose.

- **Lab Coat:** A standard lab coat should be worn at all times in the designated radioactive materials area.
- **Disposable Gloves:** Two pairs of disposable gloves should be worn when handling radioactive materials. Gloves should be changed frequently, especially if contamination is suspected.
- **Safety Glasses:** Safety glasses with side shields are required.
- **Dosimetry:** Whole-body and ring dosimeters must be worn by all personnel handling ^{110}In . Dosimeters should be exchanged at the frequency mandated by the institution's radiation safety program.

Contamination Control and Monitoring

Regular monitoring for radioactive contamination is crucial to prevent the spread of radioactive material.

- **Survey Meters:** A calibrated survey meter with a sodium iodide (NaI) scintillation probe is recommended for detecting the gamma emissions of ^{110}In . Geiger-Müller (GM) pancake probes can also be used, but they are less efficient for gamma detection.
- **Wipe Tests:** Removable contamination should be assessed by performing wipe tests of work areas, equipment, and floors. Wipes should be counted in a gamma counter or a liquid scintillation counter.
- **Action Levels:** Institutional action levels for removable contamination must be adhered to. If contamination is found above these levels, the area must be decontaminated and re-surveyed.

Decontamination Procedures

In the event of a spill or contamination, the following procedures should be followed:

- Minor Spills (liquid, low volume):
 - Notify others in the immediate area.
 - Contain the spill with absorbent paper.
 - Wearing appropriate PPE, clean the area from the outside in with a suitable decontamination solution (e.g., "Count-Off" or a similar commercial product).
 - Place all contaminated materials in a designated radioactive waste bag.
 - Survey the area to ensure it is clean.
 - Report the incident to the Radiation Safety Officer (RSO).
- Major Spills (large volume, high activity, or airborne potential):
 - Evacuate the immediate area.
 - Notify the RSO immediately.
 - Prevent entry into the affected area.
 - Await instructions from the RSO.

Radioactive Waste Disposal

All waste generated from ^{110}In experiments must be disposed of as radioactive waste in accordance with institutional and regulatory requirements.

- Segregation: Waste should be segregated based on its physical form (liquid, solid, sharps) and half-life. Given the short half-lives of ^{110}In and $^{110\text{m}}\text{In}$, waste can be stored for decay.
- Decay-in-Storage: Waste containing ^{110}In should be stored in a designated, shielded area for at least 10 half-lives (approximately 50 hours for ^{110}In) to allow for sufficient decay.
- Disposal: After decay, the waste should be surveyed with a sensitive radiation detection instrument to ensure it is at background levels before being disposed of as non-radioactive waste. All radioactive labels must be defaced or removed.

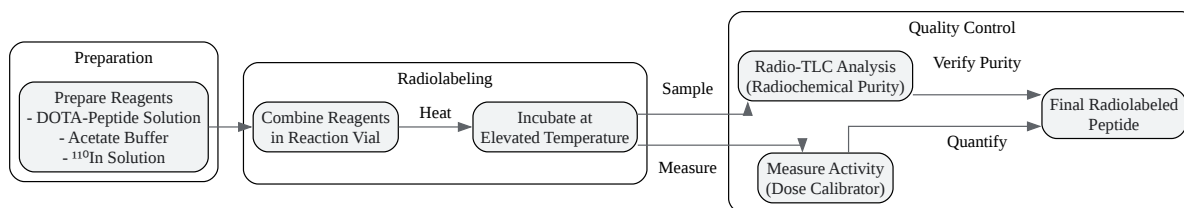
Experimental Protocols

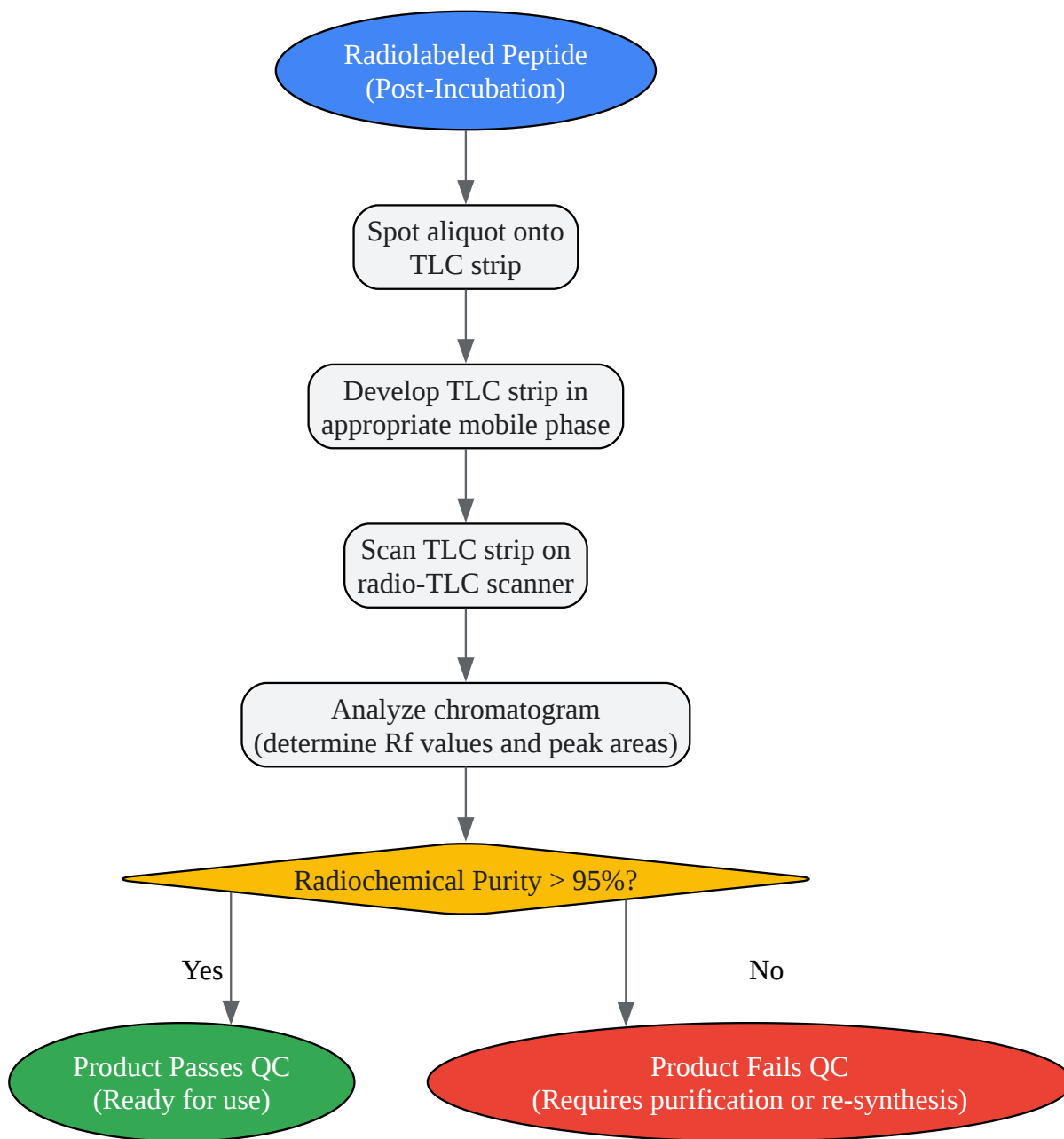
The following section provides a general protocol for a common application of radiometals like ^{110}In : the radiolabeling of a DOTA-conjugated peptide. This protocol should be adapted and optimized for specific peptides and experimental conditions.

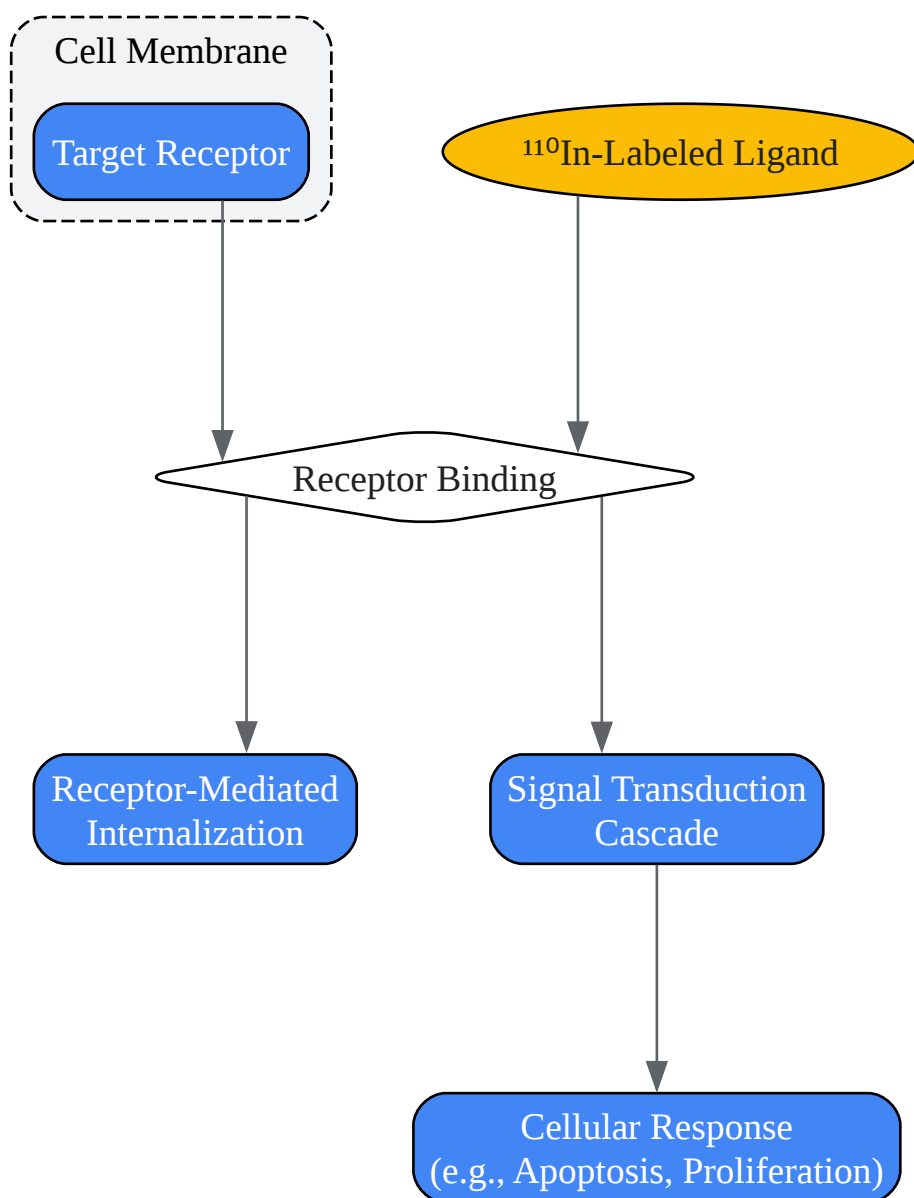
Radiolabeling of a DOTA-Conjugated Peptide with a Trivalent Radiometal

This protocol describes the labeling of a peptide conjugated with the chelator 1,4,7,10-tetraazacyclododecane-1,4,7,10-tetraacetic acid (DOTA) with a trivalent radiometal, such as Indium-111, which serves as a good surrogate for the chemistry of **Indium-110**.

- DOTA-conjugated peptide
- Indium-111 chloride ($^{111}\text{InCl}_3$) in dilute HCl (as a stand-in for ^{110}In)
- Sodium acetate buffer (0.1 M, pH 4.5)
- Metal-free water
- Heating block or water bath
- Vortex mixer
- Radio-TLC system (TLC strips, developing solvent, scanner)
- Dose calibrator
- pH paper or calibrated pH meter







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